

Physical and chemical properties of 3-Amino-6-bromo-2,4-dichloropyridine

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Compound of Interest

Compound Name: 3-Amino-6-bromo-2,4-dichloropyridine

Cat. No.: B1311929

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An In-depth Technical Guide to 3-Amino-6-bromo-2,4-dichloropyridine

This technical guide provides a comprehensive overview of the physical and chemical properties, synthesis, and spectral analysis of **3-Amino-6-bromo-2,4-dichloropyridine** (CAS No: 237435-16-4).[1] This compound is a halogenated pyridine derivative, often utilized as a heterocyclic building block in organic synthesis. The information is intended for researchers, scientists, and professionals in drug development and medicinal chemistry.

Core Physical and Chemical Properties

The fundamental properties of **3-Amino-6-bromo-2,4-dichloropyridine** are summarized below. These characteristics are essential for its handling, application in reactions, and analytical characterization.

Property	Value	Source
CAS Number	237435-16-4	[1][2][3]
Molecular Formula	C ₅ H ₃ BrCl ₂ N ₂	[1][3]
Molecular Weight	241.9 g/mol	[1][3]
Appearance	Colorless crystalline form	[2]
Purity	≥98%	[1][4]

Spectroscopic Data

Spectroscopic analysis is critical for the structural confirmation of the compound. The following data has been reported.

Table 1: ^1H NMR Spectral Data

Solvent	Frequency	Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment	Source
DMSO-d ₆	500 MHz	7.69	Singlet	1H	Pyridine-H	[2]
DMSO-d ₆	500 MHz	6.10	Singlet	2H	-NH ₂	[2]

Table 2: Mass Spectrometry (MS) Data

Technique	m/z	Interpretation	Source
Electrospray Ionization (ESI)	241, 243	[M+H] ⁺ ion pair, corresponding to ⁷⁹ Br and ⁸¹ Br isotopes	[2]

Experimental Protocols

Synthesis of 3-Amino-6-bromo-2,4-dichloropyridine[2]

This protocol details the synthesis via bromination of 3-Amino-2,4-dichloropyridine.

Materials:

- 3-Amino-2,4-dichloropyridine (500 mg, 3.1 mmol)
- N-bromosuccinimide (NBS) (660 mg, 3.7 mmol)
- N,N-dimethylformamide (DMF) (23 mL total)
- Ethyl acetate (EtOAc)

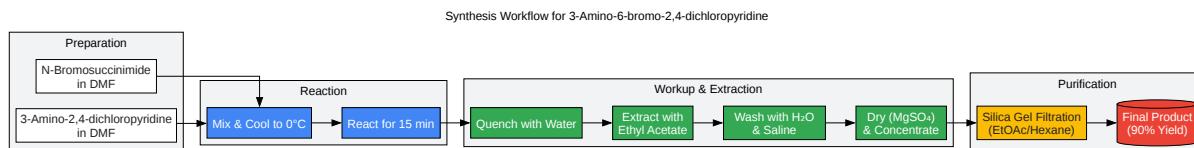
- Water
- Saturated saline solution
- Anhydrous magnesium sulfate (MgSO4)
- Silica gel

Procedure:

- Dissolve 3-Amino-2,4-dichloropyridine (500 mg) in DMF (16 mL).
- Cool the solution to 0 °C in an ice-water bath.
- Separately, dissolve N-bromosuccinimide (660 mg) in DMF (7 mL).
- Add the NBS solution dropwise to the cooled pyridine solution.
- Allow the reaction to proceed for 15 minutes at 0 °C.
- Pour the reaction mixture into water and perform extraction with ethyl acetate twice.
- Combine the organic phases.
- Wash the combined organic phase sequentially with water and then with saturated saline.
- Dry the organic phase over anhydrous magnesium sulfate.
- Filter the solution and concentrate it under reduced pressure to obtain a red residue.
- Dissolve the residue in a 1:1 mixture of ethyl acetate/hexane.
- Purify the product by filtering through a short silica gel column.
- Concentrate the filtrate under reduced pressure to yield the final product (0.68 g, 90% yield) as colorless crystals.[\[2\]](#)

Visualized Workflows

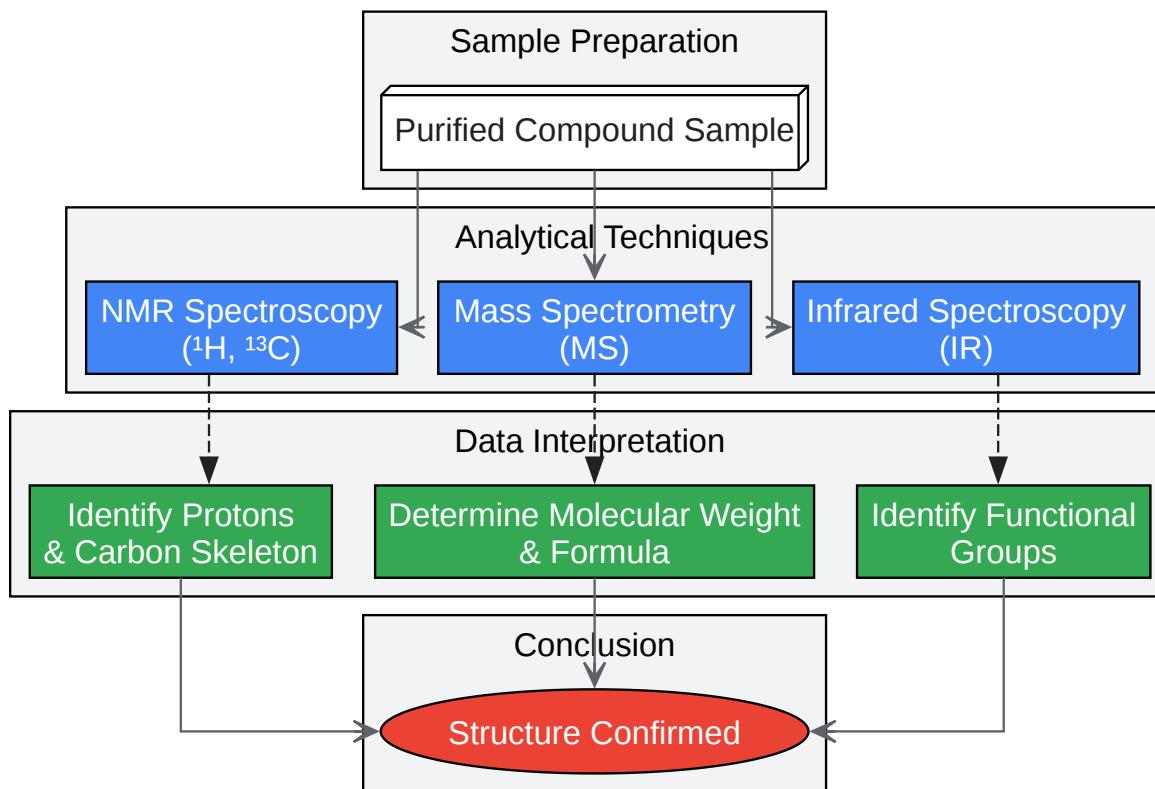
The following diagrams illustrate the synthesis protocol and a general workflow for the analytical characterization of the compound.



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Caption: A step-by-step workflow for the synthesis of the title compound.

General Spectroscopic Analysis Workflow

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